

Butopyronoxyl: Key Physical & Chemical Properties

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Compound Focus: Butopyronoxyl

CAS No.: 532-34-3

Cat. No.: S573625

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The following table consolidates available data, though some values show discrepancies between sources.

Property	Value	Source / Notes
CAS RN	532-34-3	[1] [2] [3]
Molecular Formula	C ₁₂ H ₁₈ O ₄	[1] [2] [3]
Molecular Weight	226.27 g/mol	[1] [2]
Physical State	Pale yellow to reddish-brown liquid	[1] [2] [3]
Odor	Aromatic	[1]
Density	1.054 g/mL at 25°C	[1] [3]
Melting Point	25°C (lit.) [3]; 67°C (lit.) [1]	Note the significant discrepancy.
Boiling Point	248°C (lit.) [1]; 272.1°C [3]	Note the discrepancy.
Flash Point	112.7°C [3]; 157°C (lit.) [1]	Note the discrepancy. Indicates flammability at high temperatures.

Property	Value	Source / Notes
Water Solubility	275 mg/L at 20°C [2]; Practically insoluble [1]	<i>Described as low solubility.</i>
Octanol-Water Partition Coefficient (Log P)	2.42 [2]; 1.98 [4]	Indicates low bioconcentration potential [2].
Stability	Reasonably stable in air but slowly affected by light [1]	
Acute Oral Toxicity (LD ₅₀)	7400 mg/kg (rat)	[1] [3]

Suggested Experimental Approach for Volatility Assessment

Since direct protocols were not found, here is a general approach for investigating volatility, based on the established properties:

- Vapor Pressure Estimation: A fundamental property defining volatility. If experimental equipment is unavailable, use quantitative structure-activity relationship models to estimate based on its chemical structure and boiling point.
- Forced Volatilization Studies: **Conduct controlled heating experiments to measure the rate of mass loss over time using thermogravimetric analysis. The flash point of 112.7-157°C** provides a critical safety boundary for these studies [1] [3].
- Air-Stability Analysis: Since the substance is "slowly affected by light" [1], study how light exposure impacts its volatility and chemical integrity over time using gas chromatography-mass spectrometry to identify decomposition products.
- Formulation for Control: To control volatility, investigate formulating it into a lotion, gel, or polymer-based matrix. This can create a barrier that slows its release into the air.

Key Handling & Safety Considerations

The data suggests the following precautions are relevant for any experimental work:

- **Storage:** Store in a cool, well-ventilated place away from direct sunlight and heat sources [1].

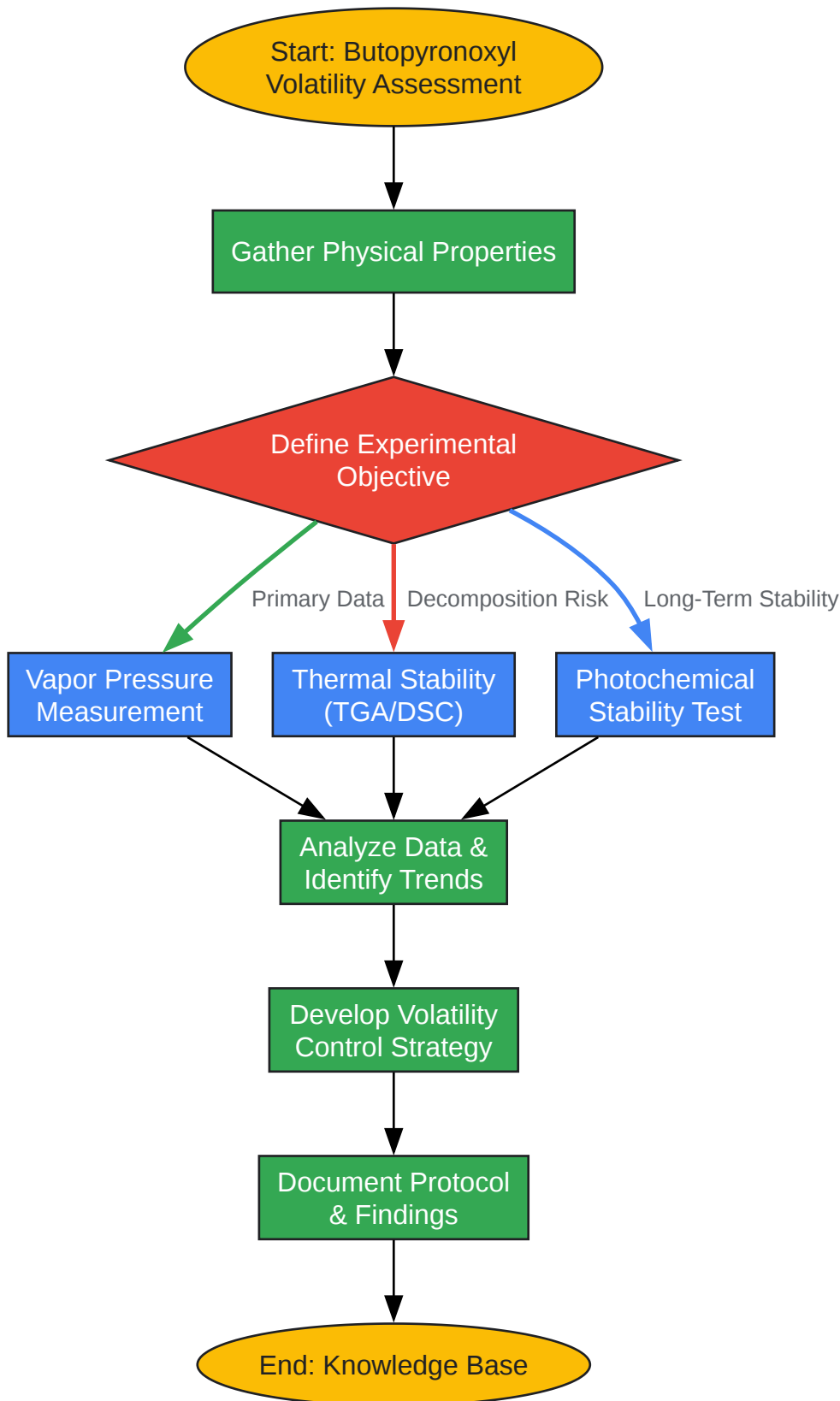
- **Handling:** Use in a well-ventilated place, such as a fume hood, to avoid inhalation of vapors or mists. Wear chemical-impermeable gloves and safety goggles [1].
- **Stability Hazard:** The substance is combustible when exposed to heat or flame. When heated to decomposition, it emits acrid fumes [1].

Troubleshooting Common Scenarios

- Issue: Unexpectedly high volatility or rapid sample loss
 - **Checklist:** Review storage and experimental temperatures against the flash point. Verify that containers are sealed when not in use. Assess if the substance has been exposed to light, potentially altering its composition.
- Issue: Inconsistent experimental results between batches
 - **Checklist:** Confirm the chemical purity of the source material. Ensure standardized, light-protected storage conditions for all samples.

Experimental Workflow for Volatility Characterization

The diagram below outlines a logical workflow for characterizing **Butopyronoxyl**'s volatility.



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Butopyronoxyl Volatility Assessment Workflow

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References

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